

Essential Safety and Operational Guide for 1,1,1-Triiodoethane

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Compound of Interest

Compound Name: 1,1,1-Triiodoethane

Cat. No.: B14751598

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This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **1,1,1-Triiodoethane**. The information is intended for researchers, scientists, and drug development professionals. Given the limited availability of a specific Safety Data Sheet (SDS) for **1,1,1-Triiodoethane**, the following guidance is based on the safety profiles of structurally similar halogenated alkanes, such as Iodoform (Triiodomethane) and 1,1,1-Trichloroethane. It is imperative to handle this compound with extreme caution and to supplement this guide with institution-specific safety procedures.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **1,1,1-Triiodoethane** is provided below.

Property	Value	Source
CAS Number	594-21-8	[1]
Molecular Formula	C ₂ H ₃ I ₃	[1][2]
Molecular Weight	407.76 g/mol	[1][3]
Melting Point	93°C	[2]
Boiling Point	220.66°C (estimate)	[2]
Density	3.2584 (rough estimate)	[2]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **1,1,1-Triiodoethane** to prevent skin, eye, and respiratory exposure. The following table outlines the required PPE.

Body Part	Required PPE	Specifications and Recommendations
Hands	Chemical-resistant gloves	Butyl or Viton gloves are recommended for handling halogenated hydrocarbons.[4] Neoprene may also be suitable.[5] Always inspect gloves for tears or degradation before use.
Eyes	Chemical splash goggles and face shield	Goggles should provide a complete seal around the eyes. A face shield offers an additional layer of protection against splashes.[6][7]
Body	Chemical-resistant lab coat or apron	A lab coat made of a material resistant to chemicals is essential. For larger quantities or tasks with a higher splash risk, a chemical-resistant apron over the lab coat is advised.[6][8]
Respiratory	Respirator with appropriate cartridges	Work should be conducted in a certified chemical fume hood. [9] If there is a risk of exceeding exposure limits, a NIOSH-approved respirator with organic vapor cartridges is required.
Footwear	Closed-toe, chemical-resistant shoes	Shoes must fully cover the feet to protect against spills.[10]

Operational Plan: Handling and Storage

Adherence to a strict operational plan is crucial for the safe handling and storage of **1,1,1-Triiodoethane**.

Engineering Controls

- Chemical Fume Hood: All handling of **1,1,1-Triiodoethane** must be performed inside a properly functioning chemical fume hood to minimize inhalation exposure.[\[9\]](#)
- Ventilation: Ensure adequate general laboratory ventilation.
- Eyewash Stations and Safety Showers: These must be readily accessible and tested regularly.[\[9\]](#)

Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by removing all unnecessary items and ensuring spill containment materials are readily available.
- Dispensing: Carefully dispense the required amount of **1,1,1-Triiodoethane**, avoiding the generation of dust or aerosols.
- Reactions: When used in reactions, ensure the apparatus is securely clamped and that any potential for pressure buildup is mitigated.
- Post-Handling: After handling, decontaminate the work area and any equipment used. Remove PPE in the correct order to avoid cross-contamination.

Storage

- Store **1,1,1-Triiodoethane** in a cool, dry, and well-ventilated area.[\[11\]](#)
- Keep containers tightly closed.
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and certain metals like aluminum.[\[9\]](#)[\[12\]](#)
- The storage area should be clearly labeled with the appropriate hazard warnings.

Disposal Plan

Proper disposal of **1,1,1-Triiodoethane** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

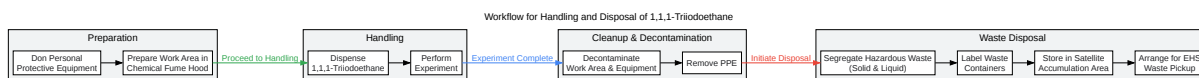
- **Contaminated Solids:** Any solid waste, such as contaminated gloves, paper towels, or weighing paper, should be collected in a designated, labeled, and sealed hazardous waste container.
- **Liquid Waste:** Unused **1,1,1-Triiodoethane** and reaction mixtures containing it should be collected in a separate, clearly labeled hazardous waste container for halogenated organic compounds.
- **Sharps:** Contaminated sharps (needles, scalpels) must be disposed of in a designated sharps container.

Disposal Procedure

- **Labeling:** All waste containers must be accurately labeled with the full chemical name ("**1,1,1-Triiodoethane**") and the appropriate hazard symbols.
- **Storage of Waste:** Store waste containers in a designated satellite accumulation area, ensuring they are sealed and do not leak.
- **Institutional Guidelines:** Follow all institutional and local regulations for the disposal of hazardous chemical waste. Contact your institution's Environmental Health and Safety (EHS) department for specific procedures and to schedule a waste pickup. Do not pour **1,1,1-Triiodoethane** down the drain.[9]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling and disposing of **1,1,1-Triiodoethane** in a laboratory setting.



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Caption: Standard operating procedure for the safe handling and disposal of **1,1,1-Triiodoethane**.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. 1,1,1-triiodoethane [chemicalbook.com]
- 3. 1,1,2-Triiodoethane | C₂H₃I₃ | CID 15250470 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. alkalisci.com [alkalisci.com]
- 5. cdn.toxicdocs.org [cdn.toxicdocs.org]
- 6. ba.auburn.edu [ba.auburn.edu]
- 7. safety.rochester.edu [safety.rochester.edu]
- 8. How to Choose PPE for Chemical Work - Allan Chemical Corporation | allanchem.com [allanchem.com]
- 9. fishersci.com [fishersci.com]
- 10. operations.ok.ubc.ca [operations.ok.ubc.ca]
- 11. southwest.tn.edu [southwest.tn.edu]

- 12. 1,1,1-TRICHLOROETHANE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 1,1,1-Triiodoethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14751598#personal-protective-equipment-for-handling-1-1-1-triiodoethane]

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